

Analytical Validation of 4-Fluorophenibut: Purity, Identity, and Potency

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Compound of Interest

Compound Name: 4-Amino-4-(4-fluorophenyl)butanoic acid
CAS No.: 1042559-02-3
Cat. No.: B2582381

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Executive Summary

4-Fluorophenibut (β -(4-fluorophenyl)- γ -aminobutyric acid) is a para-fluorinated derivative of Phenibut and a structural analog of Baclofen.^{[1][2]} Often marketed as a "nootropic" or research chemical, it lacks the rigorous pharmacopeial standardization found in its approved relatives. This results in significant batch-to-batch variance, including potential contamination with neurotoxic precursors (e.g., nitrostyrenes) or inactive lactam byproducts.

This guide provides a self-validating analytical framework for researchers to verify the identity and purity of 4-Fluorophenibut. By leveraging the unique spectral signature of the fluorine atom and established chromatographic methods for gabapentinoids, laboratories can distinguish this compound from its analogs and quantify impurities with high precision.

Comparative Chemical Identity

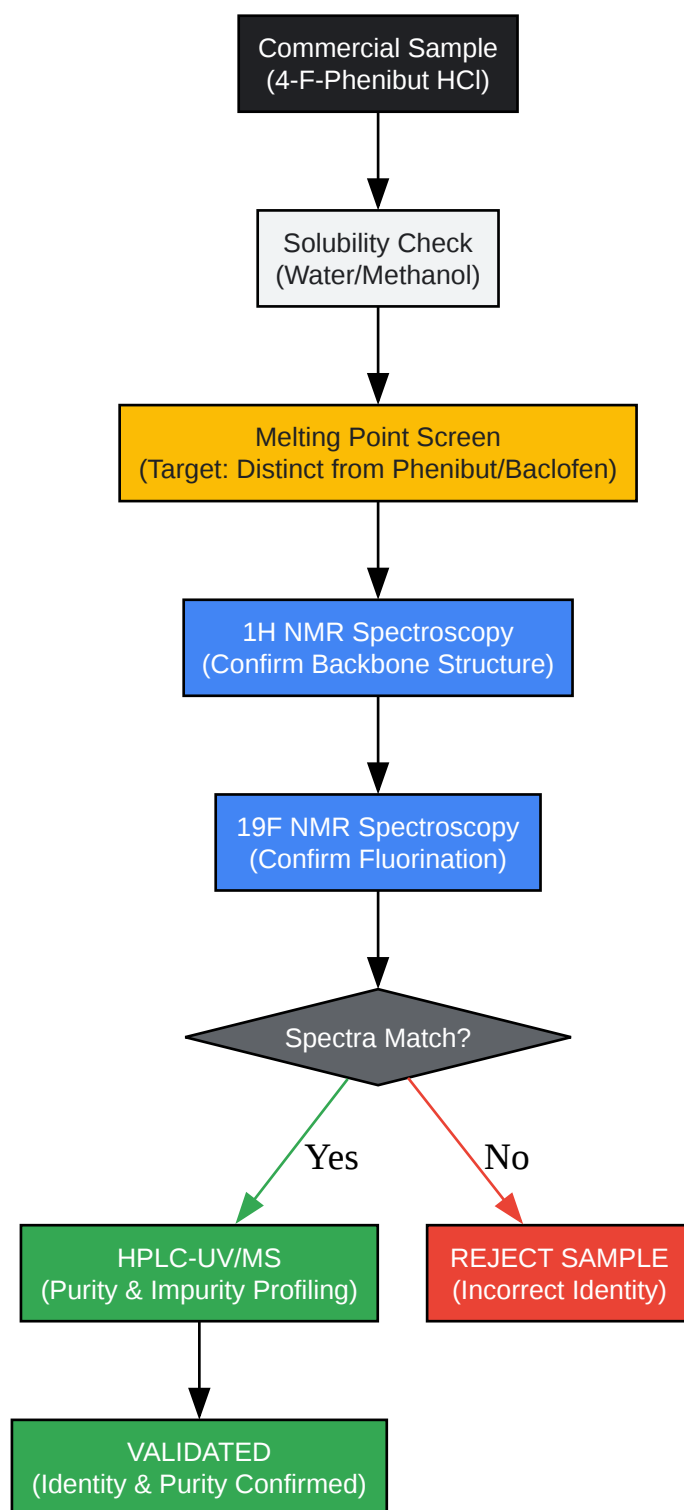
To validate 4-Fluorophenibut, one must first understand its physicochemical relationship to established standards (Phenibut and Baclofen). The fluorine substitution at the para-position significantly alters lipophilicity and receptor potency.^[2]

Table 1: Physicochemical & Pharmacological Comparison

Feature	Phenibut (Standard)	Baclofen (Reference)	4-Fluorophenibut (Target)
IUPAC Name	4-Amino-3-phenylbutanoic acid	4-Amino-3-(4-chlorophenyl)butanoic acid	4-Amino-3-(4-fluorophenyl)butanoic acid
Formula	C ₁₀ H ₁₃ NO ₂	C ₁₀ H ₁₂ ClNO ₂	C ₁₀ H ₁₂ FNO ₂
Mol.[1][3][4] Weight	179.22 g/mol	213.66 g/mol	197.21 g/mol
GABA-B Potency	Low (~ μM range)	High (~ nM range)	Intermediate/High (Higher than Phenibut)
Lipophilicity	Moderate	Moderate	High (F-substitution increases BBB penetration)
Key Spectral Marker	H NMR: Multiplet 7.1-7.4 ppm (5H)	H NMR: AA'BB' System (4H)	F NMR: Singlet ~ -115 to -120 ppm

Validation Workflow

The following decision tree outlines the logical progression for validating a commercial sample. This system prioritizes non-destructive, high-specificity methods (NMR) before moving to quantitative purity assessments (HPLC).



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Figure 1: Step-by-step validation logic. Note that

F NMR is the critical "gatekeeper" step for positive identification.

Methodology 1: Structural Validation (NMR)

Nuclear Magnetic Resonance (NMR) is the gold standard for distinguishing 4-Fluorophenibut from Phenibut. While Mass Spectrometry (MS) confirms molecular weight (197.21 g/mol), it cannot easily distinguish between positional isomers (e.g., ortho- vs. para-fluoro). NMR provides this spatial resolution.

A. Proton NMR (¹H NMR)

- Solvent: Deuterium Oxide (D₂O) or Methanol-d₄ (CD₃OD).
- Key Diagnostic Peaks:
 - Aromatic Region (7.0 - 7.5 ppm): unlike Phenibut (which shows a complex multiplet for 5 protons), 4-Fluorophenibut will display a distinct AA'BB' coupling pattern (two doublets/multiplets integrating to 2H each) characteristic of para-substitution.
 - Aliphatic Chain:
 - -CH₂-: Multiplet at ~3.3-3.5 ppm.
 - -CH₂-F: Multiplet at ~3.1-3.3 ppm.
 - -CH₃: Multiplet at ~2.5-2.7 ppm.

B. Fluorine NMR (¹⁹F NMR) - The "Smoking Gun"

This is the most robust test for identity. Phenibut and Baclofen are "NMR silent" in this channel.

- Protocol: Run a standard proton-decoupled

F experiment.

- Expected Result: A single, sharp peak between -110 ppm and -120 ppm (relative to).
 - Note: If multiple peaks appear in this region, the sample is contaminated with other fluorinated isomers or byproducts.

Methodology 2: Chromatographic Purity (HPLC)

High-Performance Liquid Chromatography (HPLC) is required to quantify purity and detect non-fluorinated impurities (like unreacted precursors) that NMR might miss if they are in low abundance.

Experimental Protocol

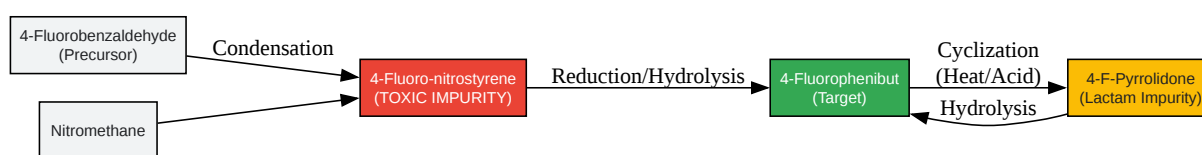
This method is adapted from established protocols for Baclofen and Gabapentinoids [1, 2].

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 150 x 4.6 mm, 5 μ m).
- Mobile Phase:
 - A: 0.1% Trifluoroacetic acid (TFA) or Phosphoric Acid in Water (pH ~2.5). Acidic pH is crucial to keep the amine protonated and prevent tailing.
 - B: Acetonitrile (HPLC Grade).
- Gradient:
 - 0-2 min: 5% B (Isocratic)
 - 2-15 min: 5%
60% B (Linear Gradient)
 - 15-20 min: 60% B (Wash)
- Flow Rate: 1.0 mL/min.

- Detection: UV at 210 nm (primary) and 254 nm.
 - Why 210 nm? The aliphatic GABA chain has weak UV absorbance; 210 nm captures the carbonyl and the phenyl ring transitions.

Impurity Profiling

The synthesis of 4-Fluorophenibut typically follows the "Henry Reaction" route or the "Pyrrolidone" route. The diagram below illustrates where specific impurities originate.



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Figure 2: Synthesis pathway highlighting the critical "Nitrostyrene" intermediate (potential carcinogen) and the "Lactam" byproduct (pharmacologically inactive).

- Nitrostyrene Impurity: If the reduction step is incomplete, traces of the nitrostyrene intermediate may remain. This is highly conjugated and will show strong UV absorbance at >254 nm. Any peak at 254 nm that does not align with the main peak is a safety red flag.
- Lactam Impurity: Similar to Baclofen Impurity A [3]. Under acidic conditions or high heat, 4-Fluorophenibut can cyclize into its lactam form (4-(4-fluorophenyl)pyrrolidin-2-one). This is less polar and will elute after the main peak on a C18 column.

Methodology 3: Melting Point Analysis

While not definitive on its own, melting point (MP) is a rapid screen for gross contamination or salt mismatch (e.g., Free Amino Acid vs. HCl salt).

- Phenibut HCl: 195–200 °C [4].
- Baclofen: 206–208 °C [5].

- 4-Fluorophenibut HCl: Literature values vary due to its grey-market status, but it generally exhibits a high melting point distinct from Phenibut.
 - Validation Step: Run a mixed melting point. Mix your sample 1:1 with a known standard of Phenibut HCl. If the melting point of the mixture is significantly lower than Phenibut alone (depression), your sample is chemically distinct (i.e., likely the fluorinated derivative).

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